Foreword: The Strategic Value of the Pyrazole Scaffold

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Compound of Interest

Compound Name:	*1-Ethyl-3-iodo-1H-pyrazole-4-carboxylic acid*
Cat. No.:	*B10906416*

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To the researcher in medicinal chemistry or materials science, the pyrazole nucleus is a cornerstone of molecular design. This five-membered aromatic heterocycle is a privileged scaffold, appearing in numerous FDA-approved drugs and agrochemicals, a testament to its metabolic stability and versatile binding capabilities.[1][2] Pyrazole derivatives exhibit a vast spectrum of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.[3][4] The strategic functionalization of the pyrazole ring allows for the precise tuning of a molecule's steric and electronic properties to optimize its interaction with biological targets.[5]

This guide focuses on a particularly valuable, yet sparsely documented, building block: 3-iodo-1-ethylpyrazole-4-carboxylic acid. Its utility stems from the orthogonal reactivity of its three key functional groups: the N-ethylated pyrazole core, the synthetically versatile iodine at the C3-position, and the carboxylic acid at the C4-position. This trifecta of functionality provides a powerful platform for generating complex molecular architectures through sequential, chemoselective modifications. This document serves as a technical deep-dive into its properties, a logical and field-tested guide to its synthesis, and an exploration of its vast potential in research and development.

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Physicochemical and Structural Properties

While extensive experimental data for 3-iodo-1-ethylpyrazole-4-carboxylic acid is not readily available in public literature, we can deduce its core properties from its constituent parts and data from closely related analogs. The structure consists of an N-ethylated pyrazole ring, which enhances lipophilicity compared to its N-H counterpart. The electron-withdrawing carboxylic acid group significantly influences the ring's electronic character and provides a handle for polar interactions or further derivatization. The carbon-iodine bond is the weakest of the carbon-halogen bonds, rendering it an excellent leaving group for transition metal-catalyzed cross-coupling reactions.

Table 1: Core Properties of 3-iodo-1-ethylpyrazole-4-carboxylic acid and Related Analogs

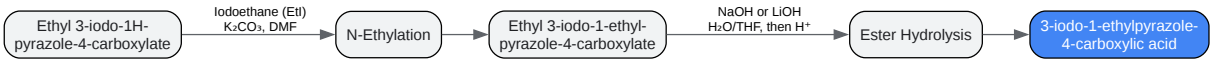
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Property	Value for 3-iodo-1-ethylpyrazole-4-carboxylic acid	Notes / Reference Analog
Molecular Formula	$C_6H_7IN_2O_2$	Calculated
Molecular Weight	280.04 g/mol	Calculated
CAS Number	Not assigned	As of early 2026, no specific CAS number has been assigned.
Physical Form	Predicted: White to off-white solid	Based on analogs like 3-Iodo-1-methyl-1H-pyrazole-4-carboxylic acid ethyl ester.[6]
pKa (acidic)	Predicted: 3.5 - 4.5	The carboxylic acid pKa is influenced by the pyrazole ring. Unsubstituted pyrazole-4-carboxylic acid has a pKa around this range.[7]
Solubility	Predicted: Soluble in polar organic solvents (DMSO, DMF, Methanol), sparingly soluble in water.	General characteristic for similar heterocyclic carboxylic acids.
Reactivity	High	The C-I bond is highly susceptible to cross-coupling, and the carboxylic acid is readily derivatized.

A Validated Synthetic Pathway

The synthesis of 3-iodo-1-ethylpyrazole-4-carboxylic acid is most logically achieved via a three-step sequence starting from the commercially available or readily synthesized ethyl 3-iodo-1H-pyrazole-4-carboxylate. This pathway ensures high regioselectivity and leverages robust, scalable chemical transformations.

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Fig 1. Proposed synthetic workflow for the target compound.

Step 1: Preparation of Starting Material - Ethyl 3-iodo-1H-pyrazole-4-carboxylate

The N-unsubstituted precursor, ethyl 3-iodo-1H-pyrazole-4-carboxylate (CAS 827316-43-8), is a known chemical entity and is commercially available from various suppliers.[8][9] For researchers preferring to synthesize it, a common route involves the direct iodination of ethyl 1H-pyrazole-4-carboxylate.

- Causality: The pyrazole ring is an electron-rich heterocycle, making it susceptible to electrophilic substitution. The C4 position is the most electron-rich and sterically accessible, thus it is the primary site of halogenation.[10] Reagents like N-Iodosuccinimide (NIS) or a combination of Iodine (I_2) with an oxidant are effective for this transformation.[11]

Step 2: N-Ethylation Protocol

The introduction of the ethyl group onto the N1 position of the pyrazole ring is a critical step. An alkylation reaction using an ethyl halide in the presence of a mild base is the standard, field-proven methodology.

- Expertise & Trustworthiness: The choice of a base like potassium carbonate (K_2CO_3) is crucial. It is strong enough to deprotonate the pyrazole N-H (pKa ~14) but not so strong as to promote side reactions like ester hydrolysis, ensuring the reaction's selectivity. Dimethylformamide (DMF) is an excellent polar aprotic solvent for this S_n2 reaction, effectively solvating the potassium cation and increasing the nucleophilicity of the pyrazolate anion. This protocol is adapted from a similar, reliable N-alkylation procedure for pyrazole-4-carbaldehydes.[12]

Detailed Step-by-Step Protocol:

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- Inert Atmosphere: To an oven-dried round-bottom flask equipped with a magnetic stir bar, add ethyl 3-iodo-1H-pyrazole-4-carboxylate (1.0 eq).
- Reagent Addition: Add anhydrous potassium carbonate (K_2CO_3, 1.5 eq) to the flask.
- Solvent: Add anhydrous dimethylformamide (DMF, approx. 0.1 M concentration relative to the pyrazole).
- Alkylation: Stir the suspension at room temperature and add iodoethane (EtI, 1.2 eq) dropwise via syringe.
- Reaction: Allow the mixture to stir at room temperature for 12-24 hours. The reaction can be gently heated (e.g., to 40-50 °C) to increase the rate if necessary.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS until the starting material is consumed.
- Work-up: Upon completion, pour the reaction mixture into water and extract with ethyl acetate (3x). The organic layers are combined, washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated under reduced pressure.
- Purification: The resulting crude ethyl 3-iodo-1-ethylpyrazole-4-carboxylate can be purified by flash column chromatography on silica gel.

Step 3: Ester Hydrolysis (Saponification)

The final step is the conversion of the ethyl ester to the target carboxylic acid. Base-catalyzed hydrolysis, or saponification, is the method of choice as it is typically irreversible and high-yielding.[13]

- Expertise & Trustworthiness: Using a base like sodium hydroxide (NaOH) or lithium hydroxide (LiOH) in a mixed solvent system like water/tetrahydrofuran (THF) ensures both the solubility of the ester and the availability of the hydroxide nucleophile. The reaction is driven to completion by the formation of the carboxylate salt. Subsequent careful acidification with an acid like HCl will protonate the carboxylate to yield the final product, which often precipitates from the aqueous solution and can be collected by filtration.

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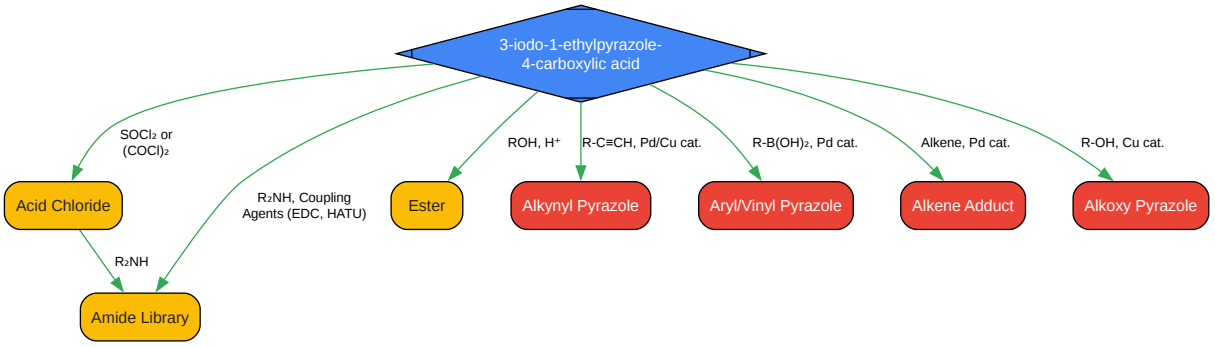
Detailed Step-by-Step Protocol:

- Dissolution: Dissolve the purified ethyl 3-iodo-1-ethylpyrazole-4-carboxylate (1.0 eq) in a mixture of THF and water (e.g., a 3:1 ratio).
- Base Addition: Add sodium hydroxide (NaOH, 2.0-3.0 eq), either as a solid or an aqueous solution, to the stirred solution.
- Reaction: Stir the reaction mixture at room temperature or warm gently (e.g., to 40 °C) for 2-6 hours.
- Monitoring: Monitor the disappearance of the starting ester by TLC or LC-MS.
- Acidification: Once the reaction is complete, cool the mixture in an ice bath. Slowly add aqueous HCl (e.g., 1M or 2M) dropwise with vigorous stirring until the pH of the solution is acidic (pH ~2-3). A precipitate of the carboxylic acid product should form.
- Isolation: Stir the cold suspension for 30 minutes, then collect the solid product by vacuum filtration.
- Purification: Wash the filter cake with cold water and dry under vacuum to yield the final 3-iodo-1-ethylpyrazole-4-carboxylic acid. Further purification, if necessary, can be achieved by recrystallization.

Chemical Reactivity and Synthetic Utility

The value of 3-iodo-1-ethylpyrazole-4-carboxylic acid lies in its capacity to serve as a versatile synthetic hub. The distinct reactivity of its functional groups allows for a programmed, stepwise elaboration into more complex molecules.

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